

preparing KU-60019 stock and working solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KU-60019

Cat. No.: B3026409

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Application Notes and Protocols for KU-60019

Topic: Preparing and Utilizing **KU-60019** Stock and Working Solutions in Research

Audience: This document is intended for researchers, scientists, and drug development professionals engaged in in vitro and in vivo studies involving ATM kinase inhibition.

Introduction

KU-60019 is a potent and highly selective second-generation inhibitor of the Ataxia-Telangiectasia Mutated (ATM) kinase, a master regulator of the DNA damage response (DDR). [1][2][3] With an IC₅₀ of 6.3 nM, it is significantly more potent than its predecessor, KU-55933. [4][5][6] **KU-60019** exhibits high selectivity for ATM over other related kinases, such as DNA-PK (270-fold) and ATR (1600-fold), making it a precise tool for dissecting ATM-dependent signaling pathways. [4][5] These application notes provide detailed protocols for the preparation of stock and working solutions of **KU-60019** and summarize its use in various experimental contexts.

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for **KU-60019**, compiled from various sources.

Parameter	Value	Source(s)
Molecular Weight	547.67 g/mol	[3][4][6]
IC50 (ATM Kinase)	6.3 nM	[3][4][5][6]
Solubility in DMSO	≥27.4 mg/mL to 100 mg/mL (up to 182.59 mM)	[3][4][6][7][8][9][10]
Solubility in Ethanol	≥51.2 mg/mL to 100 mM	[3][6][7][8][9]
Solubility in Water	Insoluble	[4][7][8][9]
Stock Solution Storage	Aliquot and store at -20°C for several months or -80°C for up to 2 years.	[4][5][7][8][9][11]
Working Concentration	1 µM to 10 µM for in vitro cell- based assays.	[1][4]
In Vivo Concentration	10 µM delivered via osmotic pump.	[4][7][8][9]

Experimental Protocols

1. Preparation of **KU-60019** Stock Solution (10 mM in DMSO)

- Materials:
 - KU-60019** powder
 - Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Optional: Ultrasonic bath
- Protocol:

- Aseptically weigh the desired amount of **KU-60019** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.48 mg of **KU-60019**.
- Add the appropriate volume of sterile DMSO to the vial containing the **KU-60019** powder.
- Vortex the solution thoroughly until the powder is completely dissolved. To aid dissolution, you may gently warm the tube at 37°C for 10 minutes or use an ultrasonic bath for a short period.[\[7\]](#)
- Once dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 2 years).[\[4\]](#)[\[5\]](#)[\[11\]](#)

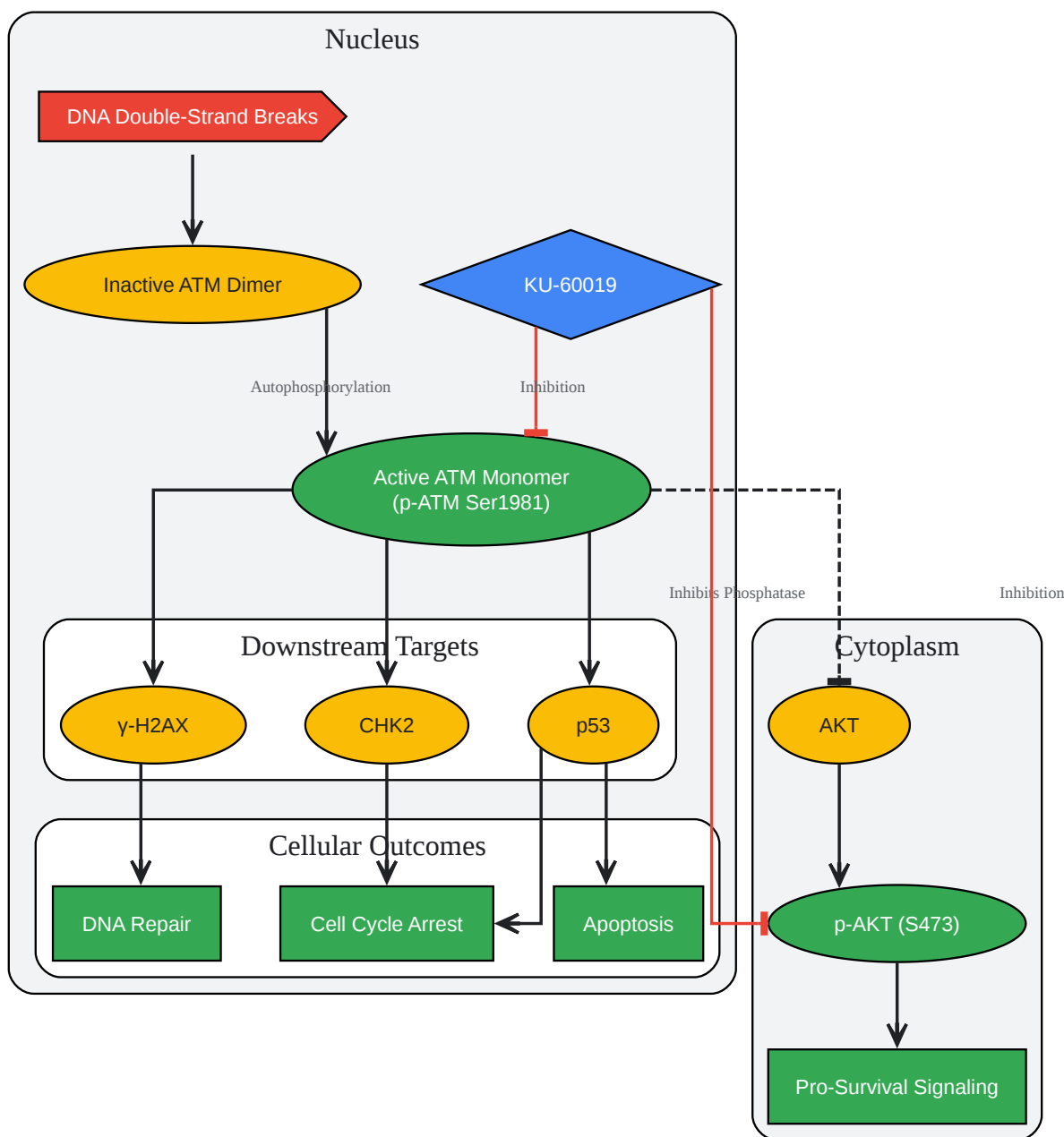
2. Preparation of **KU-60019** Working Solution for Cell Culture

- Materials:
 - 10 mM **KU-60019** stock solution in DMSO
 - Pre-warmed, sterile cell culture medium
 - Sterile microcentrifuge tubes
- Protocol:
 - Thaw a single aliquot of the 10 mM **KU-60019** stock solution at room temperature.
 - Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final working concentration. For example, to prepare 1 mL of a 10 µM working solution, add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.
 - Mix the working solution gently by pipetting or inverting the tube.
 - Add the working solution to your cell culture plates immediately. It is recommended to prepare the working solution fresh for each experiment.[\[8\]](#)[\[9\]](#)

- Note on Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is below 0.5%, as higher concentrations can be toxic to cells.[9] For a 10 μ M working solution prepared from a 10 mM stock, the final DMSO concentration will be 0.1%.

Visualizations

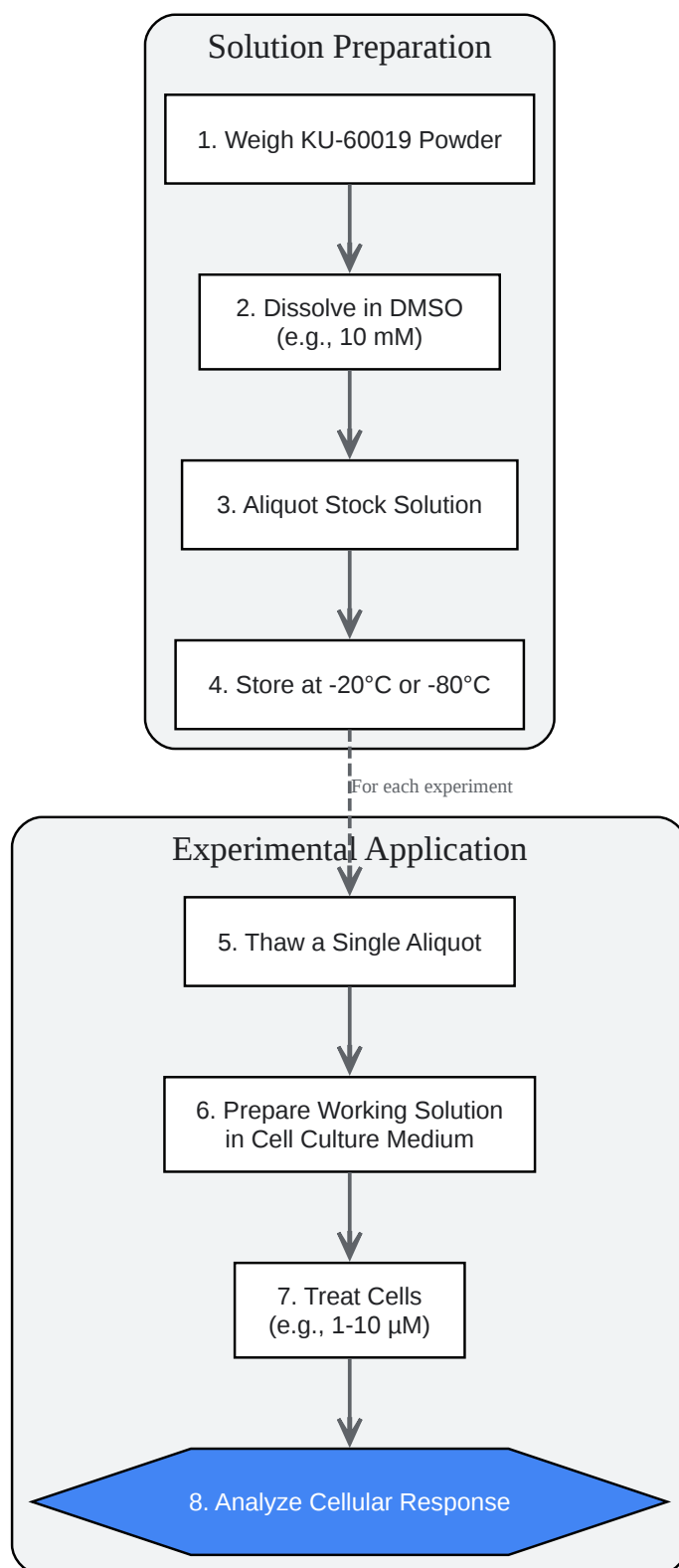
Signaling Pathway of **KU-60019** Action



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Caption: ATM signaling pathway and the inhibitory action of **KU-60019**.

Experimental Workflow for **KU-60019** Preparation and Application



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Caption: Workflow for preparing and using **KU-60019** solutions.

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